

# Preparing VO-Ohpic Trihydrate Stock Solutions: An Application Note and Protocol

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## Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780451

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## Introduction

**VO-Ohpic trihydrate** is a potent and selective small-molecule inhibitor of the tumor suppressor phosphatase and tensin homolog (PTEN).[1][2][3][4][5] PTEN functions as a critical negative regulator of the PI3K/Akt/mTOR signaling pathway, a cascade pivotal in cell growth, proliferation, survival, and metabolism.[1][4][6] By inhibiting PTEN's lipid phosphatase activity, **VO-Ohpic trihydrate** effectively increases the cellular levels of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), leading to the activation of downstream effectors such as Akt and FoxO3a.[1][7][8] This targeted inhibition makes **VO-Ohpic trihydrate** a valuable tool in studying cellular processes regulated by the PTEN/Akt pathway and exploring its therapeutic potential in various diseases, including cancer and metabolic disorders.[3][6][9]

This document provides detailed protocols for the preparation of **VO-Ohpic trihydrate** stock solutions for both in vitro and in vivo applications, along with a summary of its key biochemical and physical properties.

## Data Presentation: Properties of VO-Ohpic Trihydrate

A summary of the key quantitative data for **VO-Ohpic trihydrate** is presented in the table below for easy reference.

Property	Value
Molecular Weight	415.20 g/mol [1] (Note: Some sources may cite slightly different values, e.g., 417.22 Da[5])
Appearance	Light green to green solid[2]
Purity	>98% to >99.99%[5][7]
IC50 (PTEN)	35 nM[1][7][8], 46 ± 10 nM[2][5][10]
Solubility	DMSO: ≥ 50 mg/mL (120.42 mM)[2][10], 72 mg/mL (173.41 mM)[1], >10 mM[3] Water: Insoluble (< 0.1 mg/mL)[1][2][10] Ethanol: Insoluble[1] PBS (pH 7.2): 1 mg/mL[8]
Storage (Powder)	-20°C for up to 3 years[2]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month[2]

## Experimental Protocols

### Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **VO-Ohpic trihydrate** in DMSO, suitable for use in cell-based assays.

Materials:

- **VO-Ohpic trihydrate** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Optional: Water bath or sonicator

#### Procedure:

- **Equilibrate Reagents:** Allow the **VO-Ohpic trihydrate** powder and DMSO to equilibrate to room temperature before opening to prevent condensation of moisture, as hygroscopic DMSO can reduce solubility.[\[1\]](#)[\[2\]](#)
- **Weighing:** Accurately weigh the desired amount of **VO-Ohpic trihydrate** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of fresh DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM). For example, to prepare a 10 mM stock solution, add 240.85  $\mu$ L of DMSO to 1 mg of **VO-Ohpic trihydrate** (based on a molecular weight of 415.2 g/mol ).
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution.[\[3\]](#)[\[7\]](#)
- **Sterilization (Optional):** If required for your specific application, the stock solution can be sterilized by filtering through a 0.22  $\mu$ m syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[\[2\]](#)

## Protocol 2: Preparation of Working Solutions for In Vivo Use

This protocol provides a common formulation for preparing **VO-Ohpic trihydrate** for intraperitoneal (i.p.) injection in animal models. It is crucial to prepare this solution fresh on the day of use.[\[2\]](#)

#### Materials:

- High-concentration **VO-Ohpic trihydrate** stock solution in DMSO (from Protocol 1)

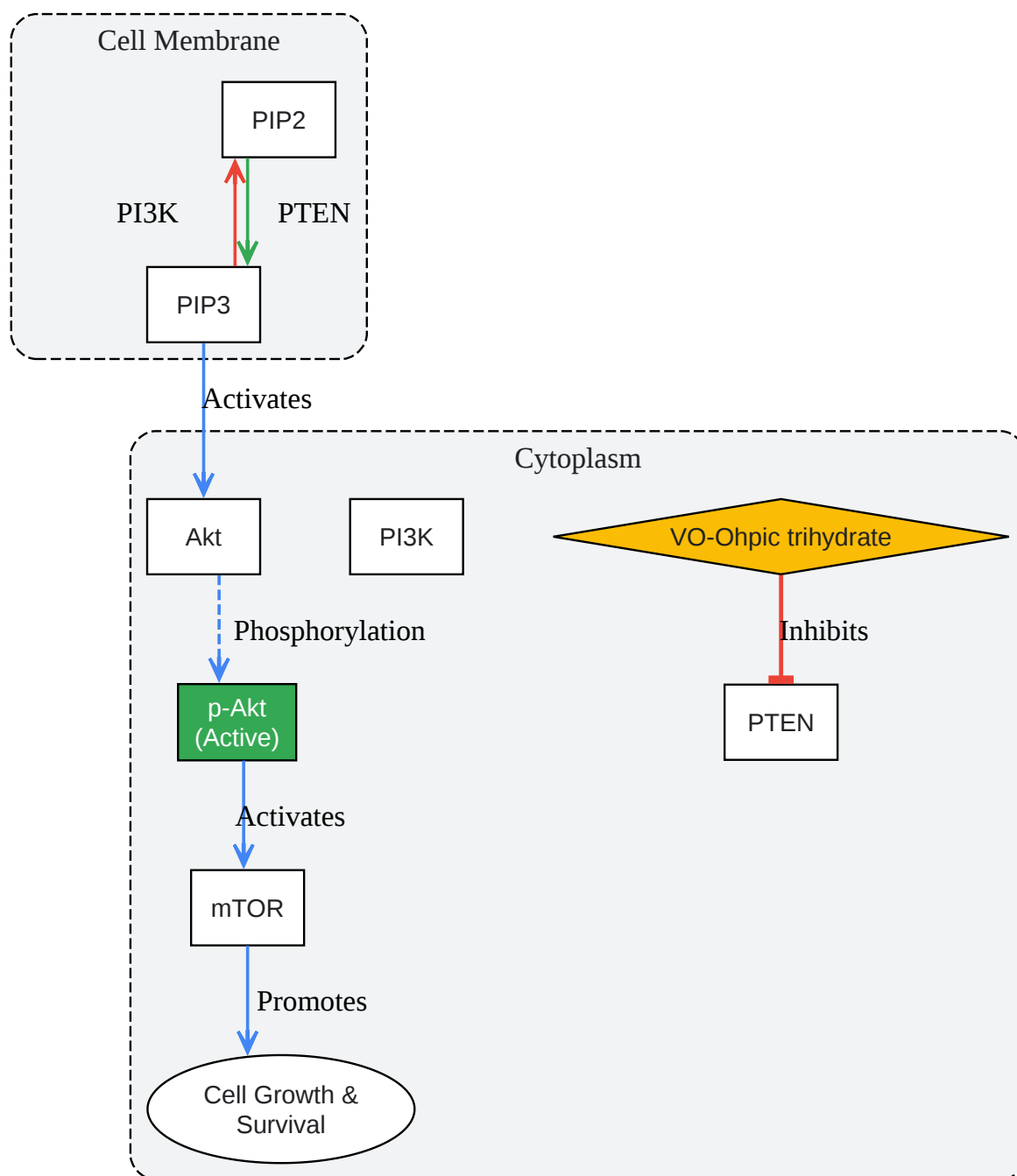
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile tubes for dilution

#### Procedure:

- **Solvent Preparation:** Prepare the vehicle solution by mixing the components in the specified ratios. A commonly used vehicle consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[2\]](#)[\[7\]](#)
- **Dilution:** Based on the desired final concentration and dosing volume, calculate the required amount of the **VO-Ohpic trihydrate** DMSO stock solution.
- **Mixing:** Add the components sequentially, ensuring each is fully mixed before adding the next. A common method is to first add the DMSO stock to the PEG300, followed by Tween-80, and finally the saline.[\[2\]](#)[\[10\]](#) For example, to prepare 1 mL of the final solution, you would mix 100 µL of the DMSO stock, 400 µL of PEG300, 50 µL of Tween-80, and 450 µL of saline.
- **Final Mixing:** Vortex the final solution gently to ensure homogeneity. The resulting solution should be clear.[\[2\]](#)[\[10\]](#)
- **Administration:** Use the freshly prepared solution for in vivo administration as per your experimental protocol.

## Mandatory Visualizations

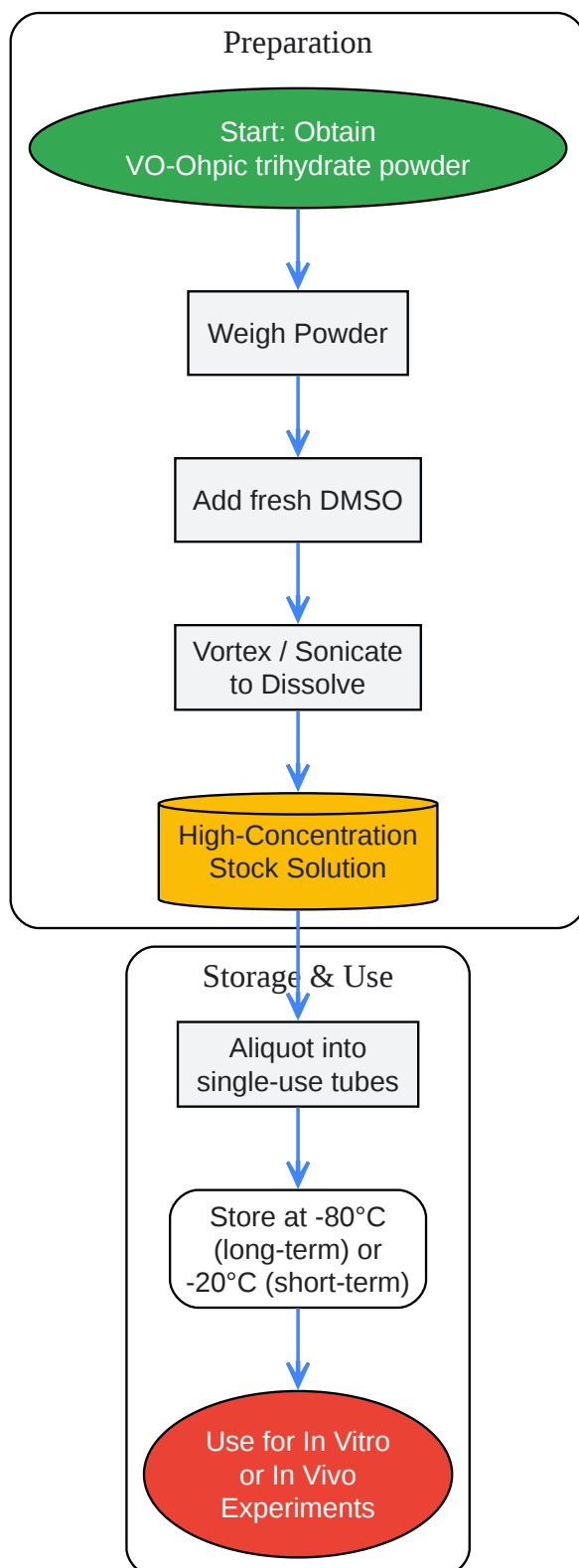
### Signaling Pathway of VO-Ohpic Trihydrate Action



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Caption: **VO-Ohpic trihydrate** inhibits PTEN, activating the PI3K/Akt pathway.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **VO-Ohpic trihydrate** stock solution.

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